

# Foundational Knowledge: Understanding the Reagent's Profile

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2-Bromo-4,6-difluoronitrobenzene

CAS No.: 884494-38-6

Cat. No.: B1371604

[Get Quote](#)

Before any handling or disposal, a comprehensive understanding of the chemical's properties and hazards is non-negotiable. **2-Bromo-4,6-difluoronitrobenzene** is a halogenated nitroaromatic compound, a class of chemicals that requires specific handling due to its potential reactivity and toxicity.

Table 1: Physicochemical Characteristics of **2-Bromo-4,6-difluoronitrobenzene**

Property	Value	Source
CAS Number	884494-38-6	[1][2][3][4]
Molecular Formula	C <sub>6</sub> H <sub>2</sub> BrF <sub>2</sub> NO <sub>2</sub>	[3][4]
Molecular Weight	237.99 g/mol	[4]
Appearance	Yellow oil or solid	[1]
Boiling Point	226.9 ± 35.0 °C (Predicted)	[1]
Density	1.890 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1]

These properties inform our immediate safety protocols. For example, its relatively high boiling point means it is not excessively volatile at room temperature, but it should still be handled in a well-ventilated area.

## Hazard Assessment and Immediate Safety Imperatives

Regulatory bodies classify this compound and its analogs as hazardous. The following is a synthesis of hazard information from similar halogenated nitrobenzenes.

Table 2: GHS Hazard Classification

Hazard Class	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	!	Warning	H302: Harmful if swallowed.[5][6][7]
Skin Irritation (Category 2)	!	Warning	H315: Causes skin irritation.[5][6][7][8][9]
Eye Irritation (Category 2A)	!	Warning	H319: Causes serious eye irritation.[5][6][7][8][9]
STOT - Single Exposure (Category 3)	!	Warning	H335: May cause respiratory irritation.[5][6][7][8][9]

Source: Synthesized from Safety Data Sheets of analogous compounds.

### Core Safety Protocols:

- Personal Protective Equipment (PPE): Always wear nitrile gloves, chemical safety goggles, and a flame-resistant lab coat when handling the compound.[10]
- Engineering Controls: All handling and disposal preparations must be conducted within a certified chemical fume hood to prevent inhalation of dust or vapors.[5]

- Emergency Preparedness: Ensure an eyewash station, safety shower, and a spill kit containing absorbent material for chemical spills are immediately accessible.

## Step-by-Step Disposal Protocol: From Generation to Neutralization

The disposal of **2-Bromo-4,6-difluoronitrobenzene** is governed by the Resource Conservation and Recovery Act (RCRA), managed by the U.S. Environmental Protection Agency (EPA), which mandates a "cradle-to-grave" approach for hazardous waste.[\[11\]](#)[\[12\]](#)

### Step 1: Waste Segregation and Collection

The cardinal rule of chemical waste management is proper segregation. Halogenated organic compounds must not be mixed with non-halogenated waste streams.

- Designate a Container: Use a dedicated, leak-proof container, clearly labeled "HALOGENATED ORGANIC WASTE."[\[13\]](#)[\[14\]](#)
- Contents Labeling: On the label, list the full chemical name: "**2-Bromo-4,6-difluoronitrobenzene**" and any other halogenated solvents or reagents in the container. Do not use abbreviations.[\[13\]](#)
- Secure Storage: Keep the waste container tightly sealed when not in use and store it in a secondary containment bin in a designated satellite accumulation area.[\[11\]](#)[\[13\]](#) Open waste containers are a common and serious EPA violation.[\[11\]](#)

### Step 2: On-Site Spill Decontamination (For Minor Spills)

For small spills on a lab bench or equipment, immediate decontamination is crucial.

- Absorb: Cover the spill with an inert absorbent material like vermiculite or sand.
- Collect: Using spark-proof tools, carefully sweep the absorbed material into your designated halogenated waste container.
- Clean: Wipe the area with a cloth dampened with a suitable solvent (e.g., acetone), and dispose of the cloth in the same waste container.

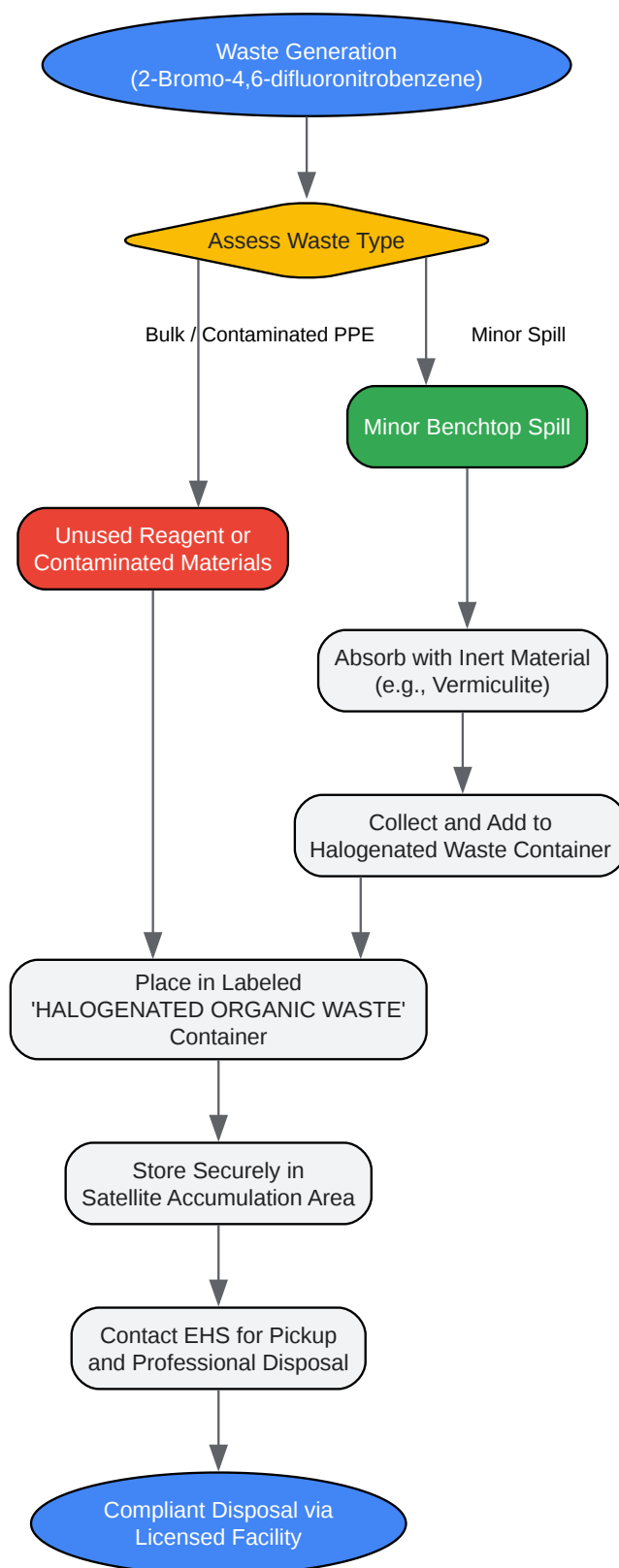
### Step 3: Professional Disposal (The Mandatory Route)

Under no circumstances should this chemical be disposed of down the drain or in regular trash. [13] The only compliant method for final disposal is through your institution's Environmental Health and Safety (EHS) office.

- Request Pickup: Contact your EHS department to schedule a hazardous waste pickup.
- Documentation: You will be required to fill out a hazardous waste tag or manifest, which tracks the waste from your lab to the final disposal facility.
- Final Treatment: The waste will be transported by a licensed contractor to a permitted Treatment, Storage, and Disposal Facility (TSDF). [12] Halogenated organic wastes are typically disposed of via high-temperature incineration. [14]

## Disposal Decision Workflow

To clarify the procedural logic, the following diagram outlines the decision-making process for handling waste generated from **2-Bromo-4,6-difluoronitrobenzene**.



[Click to download full resolution via product page](#)

Caption: Decision workflow for compliant disposal of **2-Bromo-4,6-difluoronitrobenzene** waste.

By adhering to these rigorous, well-defined procedures, you not only ensure compliance with federal and local regulations but also actively contribute to a culture of safety and environmental stewardship. Trust in our commitment to support you at every stage of your research, from application to disposal.

## References

- BenchChem.
- ChemicalBook. **2-BROMO-4,6-DIFLUORONITROBENZENE** CAS#: 884494-38-6.
- Purdue University. Hazardous Waste Disposal Guidelines.
- SynQuest Laboratories, Inc.
- Sciencemadness Wiki. Proper disposal of chemicals. (2025-08-20).
- U.S. Environmental Protection Agency (EPA). Learn the Basics of Hazardous Waste. (2025-03-24).
- U.S. Environmental Protection Agency (EPA). Hazardous Waste.
- Cornell University Environment, Health and Safety. Chapter 10 - Hazardous Chemical Waste Disposal.
- ChemicalBook. **2-BROMO-4,6-DIFLUORONITROBENZENE** | 884494-38-6. (2025-07-24).
- JJ Safety. Hazardous Material Disposal - EPA Specific. (2025-11-07).
- Fisher Scientific.
- Sigma-Aldrich.
- Thermo Fisher Scientific.
- C/D/N Isotopes, Inc.
- PubChem. 2,4-Difluoronitrobenzene | C<sub>6</sub>H<sub>3</sub>F<sub>2</sub>NO<sub>2</sub> | CID 67967.
- ECHEMI.
- Braun Research Group.
- Alfa Aesar.
- CP Lab Safety. 2-Bromo-4, 6-difluoronitrobenzene, min 96%, 100 grams.
- P2 InfoHouse.
- Santa Cruz Biotechnology. **2-Bromo-4,6-difluoronitrobenzene** | CAS 884494-38-6.
- ChemicalBook.
- University of Wisconsin-Madison.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. 2-BROMO-4,6-DIFLUORONITROBENZENE CAS#: 884494-38-6 \[amp.chemicalbook.com\]](#)
- [2. 2-BROMO-4,6-DIFLUORONITROBENZENE | 884494-38-6 \[chemicalbook.com\]](#)
- [3. calpaclab.com \[calpaclab.com\]](#)
- [4. scbt.com \[scbt.com\]](#)
- [5. cdnisotopes.com \[cdnisotopes.com\]](#)
- [6. assets.thermofisher.com \[assets.thermofisher.com\]](#)
- [7. 2-Fluoro-4-bromonitrobenzene - Safety Data Sheet \[chemicalbook.com\]](#)
- [8. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [9. echemi.com \[echemi.com\]](#)
- [10. benchchem.com \[benchchem.com\]](#)
- [11. pfw.edu \[pfw.edu\]](#)
- [12. epa.gov \[epa.gov\]](#)
- [13. braun.matse.illinois.edu \[braun.matse.illinois.edu\]](#)
- [14. bucknell.edu \[bucknell.edu\]](#)
- To cite this document: BenchChem. [Foundational Knowledge: Understanding the Reagent's Profile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1371604/docs#foundational-knowledge-understanding-the-reagent-s-profile\]](https://www.benchchem.com/product/b1371604/docs#foundational-knowledge-understanding-the-reagent-s-profile)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)